

Proper Disposal of (3-Bromo-5-nitrophenyl)methanol: A Step-by-Step Guide

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Compound of Interest

Compound Name: (3-Bromo-5-nitrophenyl)methanol

Cat. No.: B136851

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For immediate reference, **(3-Bromo-5-nitrophenyl)methanol** must be treated as hazardous waste and disposed of through a licensed professional waste disposal service.^[1] Improper disposal can lead to environmental contamination and potential health hazards. This guide provides detailed procedures for the safe handling and disposal of this compound in a laboratory setting.

(3-Bromo-5-nitrophenyl)methanol is a halogenated nitroaromatic compound, and its disposal requires adherence to specific safety protocols. Key hazards include potential irritation to the skin, eyes, and respiratory system.^[2] Thermal decomposition may release irritating and toxic gases, including nitrogen oxides and hydrogen bromide.^[2]

Hazard and Safety Information

| Property | Information | Source |
|------------------------|--|---|
| Chemical Name | (3-Bromo-5-nitrophenyl)methanol | [3] [4] |
| CAS Number | 139194-79-9 | [3] [4] |
| Molecular Formula | C7H6BrNO3 | [3] [4] |
| Molecular Weight | 232.03 g/mol | [3] [4] |
| Primary Hazards | Harmful if swallowed, causes severe skin burns and eye damage, may cause respiratory irritation. | [2] |
| Incompatible Materials | Oxidizing agents. | [2] |
| Decomposition Products | Carbon monoxide, carbon dioxide, nitrogen oxides (NOx), hydrogen bromide. | [2] |

Step-by-Step Disposal Protocol

1. Personal Protective Equipment (PPE): Before handling the chemical, ensure appropriate PPE is worn. This includes:

- Eye Protection: Chemical safety goggles or a face shield.[\[2\]](#)
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).[\[1\]](#)
- Body Protection: A lab coat or other protective clothing to prevent skin contact.[\[2\]](#)
- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood.[\[2\]](#)

2. Waste Segregation: Proper segregation is crucial to prevent dangerous reactions and to facilitate correct disposal.

- Collect **(3-Bromo-5-nitrophenyl)methanol** waste in a dedicated, properly labeled hazardous waste container.[\[5\]](#)

- As a halogenated organic compound, it should be kept separate from non-halogenated organic wastes.[6][7]
- Do not mix with incompatible materials such as strong oxidizing agents.[2]

3. Waste Collection and Storage:

- Use a container that is compatible with the chemical. Glass bottles are generally suitable for solvent wastes.[5]
- The container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**(3-Bromo-5-nitrophenyl)methanol**".[6]
- Keep the waste container tightly closed except when adding waste.[5][6]
- Store the container in a designated, well-ventilated, and cool area, away from heat sources and incompatible chemicals.[2][6]

4. Disposal Procedure:

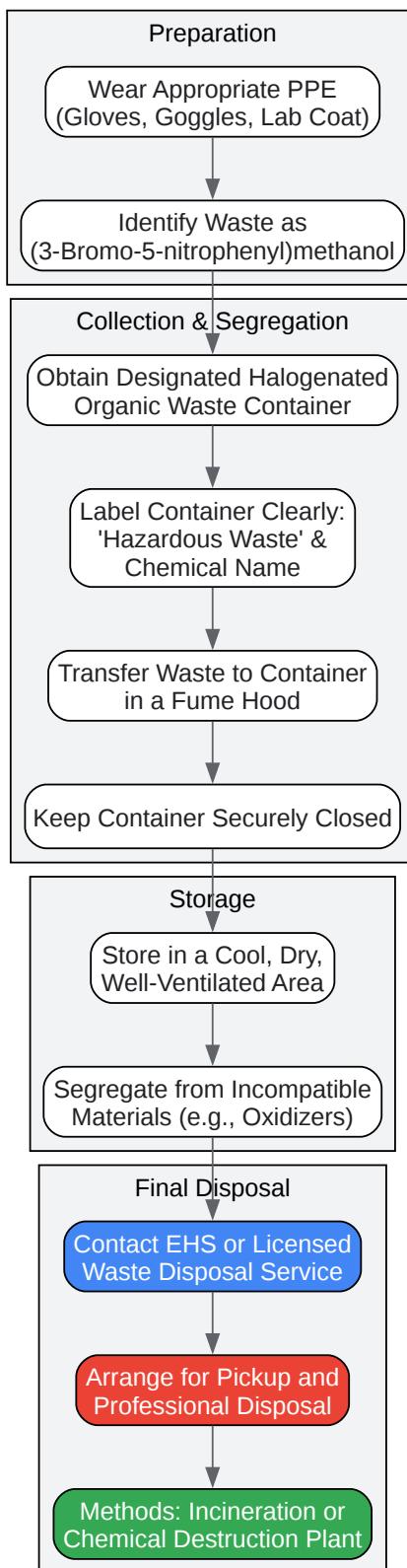
- Do not attempt to dispose of this chemical down the drain or with general laboratory trash.[1] [8] This can contaminate water systems and is against regulations.
- Arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company.[1]
- The recommended disposal methods are controlled incineration in a facility equipped with an afterburner and scrubber or transfer to a licensed chemical destruction plant.[1][8]

5. Spill and Contamination Cleanup:

- In case of a spill, avoid creating dust.[1]
- Use an inert absorbent material to clean up the spill.
- Collect the absorbed material and any contaminated items (e.g., paper towels, gloves) into a sealed, labeled hazardous waste container for disposal.[1]

- Wash the spill area thoroughly.

Disposal Workflow



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Caption: Disposal workflow for **(3-Bromo-5-nitrophenyl)methanol**.

By adhering to these procedures, researchers and laboratory professionals can ensure the safe and compliant disposal of **(3-Bromo-5-nitrophenyl)methanol**, minimizing risks to both personnel and the environment.

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